

# chlorodimethylsilane boiling point and density

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Chlorodimethylsilane

Cat. No.: B094632 Get Quote

# **Physical Properties of Chlorodimethylsilane**

**Chlorodimethylsilane** is a colorless, fuming liquid with a pungent odor.[1] It is a highly flammable and reactive compound, primarily used as a monomer in the production of silicone polymers and as an intermediate in the synthesis of other organic and inorganic chemicals.[1] Accurate knowledge of its physical properties, such as boiling point and density, is critical for safe handling, process design, and application development.

### **Quantitative Data Summary**

The boiling point and density of **chlorodimethylsilane** are well-documented. The following table summarizes these properties from various sources.

Physical Property	Value	Conditions
Boiling Point	34.6 °C	@ 760 mmHg[2]
34 - 36 °C		
36 °C	_	
34.7 °C	(lit.)[3][4][5]	
Density	0.852 g/mL	at 25 °C (lit.)[3][4][5][6]
0.868 g/cm <sup>3</sup>	[1]	
0.869	[7]	



## **Experimental Protocols**

Precise and reproducible experimental methods are essential for verifying the physical properties of chemical compounds. The following sections detail standard laboratory protocols for determining the boiling point and density of liquids like **chlorodimethylsilane**.

### **Determination of Boiling Point (Capillary Method)**

The capillary method is a common and accurate technique for determining the boiling point of a liquid, especially when only a small sample is available.[8][9] The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[8][10]

#### Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., MelTemp apparatus, Thiele tube, or an oil bath on a hot plate)
- Sample of **chlorodimethylsilane**

#### Procedure:

- Sample Preparation: Add a small amount (a few milliliters) of chlorodimethylsilane to the small test tube.
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid.
- Apparatus Assembly: Secure the test tube to the thermometer, ensuring the bottom of the
  test tube is level with the thermometer bulb. Immerse the assembly in the heating bath.
- Heating: Begin heating the bath gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[11]



- Observation: As the liquid approaches its boiling point, the rate of bubbling will increase significantly as the capillary fills with the substance's vapor.[9]
- Recording the Boiling Point: The boiling point is the temperature at which a rapid and
  continuous stream of bubbles emerges from the capillary tube.[9] Alternatively, note this
  temperature, then turn off the heat. The boiling point is the temperature at which the bubbling
  stops and the liquid begins to be drawn back into the capillary tube.[9][11]
- Pressure Correction: Since boiling point is dependent on atmospheric pressure, it is crucial to record the barometric pressure during the experiment.[8][10] The observed boiling point can be corrected to standard pressure (760 mmHg) if necessary.

## **Determination of Density**

Density is an intrinsic property defined as the mass of a substance per unit volume ( $\rho = m/V$ ). [12] The determination of density for a liquid requires an accurate measurement of both its mass and volume.

#### Apparatus:

- Volumetric flask or pycnometer (for high accuracy) or a graduated cylinder[12]
- Analytical balance
- Sample of chlorodimethylsilane
- Pipette

#### Procedure:

- Measure Mass of Empty Container: Accurately weigh a clean, dry volumetric flask or pycnometer on an analytical balance and record its mass (m<sub>1</sub>).
- Measure Volume: Fill the container to its calibrated mark with chlorodimethylsilane. Ensure
  the measurement is taken at a known, constant temperature, as density is temperaturedependent.[12] The volume (V) is the calibrated volume of the flask.

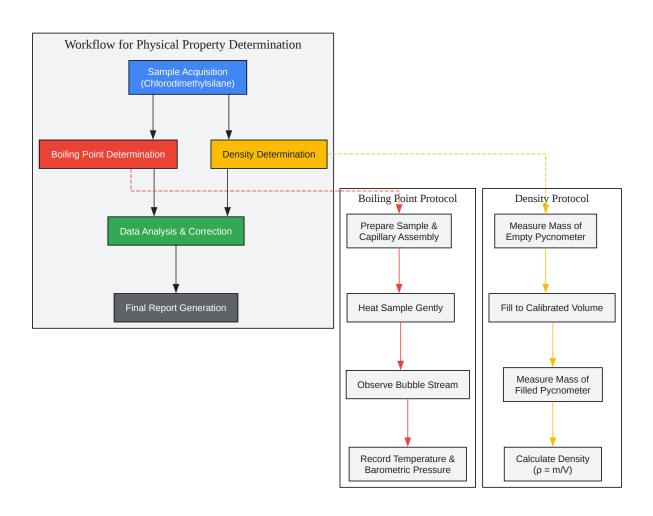


- Measure Mass of Filled Container: Weigh the container with the liquid and record the new mass (m<sub>2</sub>).
- Calculate Mass of Liquid: Subtract the mass of the empty container from the mass of the filled container to find the mass of the liquid ( $m = m_2 m_1$ ).[13]
- Calculate Density: Divide the mass of the liquid by its volume to determine the density (ρ = m/V).[14] For the highest accuracy, repeat the measurement multiple times and average the results.

### **Process Visualization**

To ensure consistency and accuracy in the laboratory, a standardized workflow is essential. The following diagram illustrates the logical process for the experimental determination of the physical properties of **chlorodimethylsilane**.





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- To cite this document: BenchChem. [chlorodimethylsilane boiling point and density].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094632#chlorodimethylsilane-boiling-point-and-density]

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